

Personal protective equipment for handling 2-(Butylamino)ethanol

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Essential Safety and Handling Guide for 2-(Butylamino)ethanol

This guide provides immediate, essential safety and logistical information for handling **2- (Butylamino)ethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Physicochemical and Toxicological Data

Understanding the properties of **2-(Butylamino)ethanol** is crucial for safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties[1]



Property	Value
Appearance	Colorless liquid
Odor	Amine-like
рН	11.9 (at 100 g/l, 20 °C)
Melting Point	-2.5 °C
Boiling Point	198 - 200 °C
Flash Point	85 °C
Upper Explosion Limit	8.6 %(V)
Lower Explosion Limit	1.5 %(V)
Vapor Pressure	0.14 hPa at 20 °C
Relative Density	0.891 g/cm³ at 25 °C
Water Solubility	approx. 1,000 g/l at 20 °C

Table 2: Toxicological Data[1]

Test	Result
Acute Toxicity (Oral, Rat)	LD50: 892 - 1,310 mg/kg
Skin Corrosion/Irritation (Rabbit)	Causes severe skin burns
Serious Eye Damage/Irritation (Rabbit)	Corrosive

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[2][3] [4]

• Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[2] Use equipment approved under government standards such as NIOSH (US) or EN 166 (EU).[2]



• Skin Protection:

- Gloves: Chemically resistant gloves such as neoprene, nitrile rubber, or viton are recommended.[5] Regularly inspect gloves for any signs of degradation and replace them frequently.
- Protective Clothing: Wear a chemically resistant apron, lab coat, or coveralls to prevent skin contact.[5] Contaminated clothing should be removed immediately and laundered before reuse.[5]
- Footwear: Closed-toe shoes are required. For larger quantities or in case of potential spills, chemically resistant boots are advised.
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhaling vapors or mists, use a NIOSH-approved respirator with an organic vapor cartridge.[5] For emergency situations or unknown concentrations, a self-contained breathing apparatus (SCBA) should be used.[5][6]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety.

Handling and Storage

- Ventilation: Always handle 2-(Butylamino)ethanol in a well-ventilated area, preferably in a chemical fume hood.[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1]
 [2][4] This substance is a combustible liquid.[2][4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[1][2] Opened containers must be carefully resealed and kept upright to prevent leakage.[1]

Spill Management

In the event of a spill, follow these steps:

• Evacuate: Immediately evacuate non-essential personnel from the spill area.



- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.
 Do not use combustible materials.
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly with soap and water.

Disposal

All waste, including contaminated absorbent materials, must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[2][7] Do not mix with other waste.[2] Leave the chemical in its original container if possible.[2]

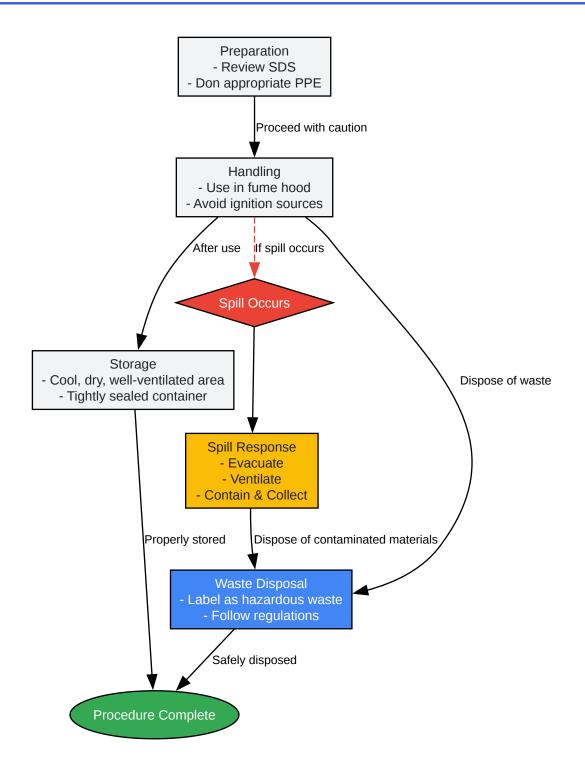
Emergency Procedures: First Aid

Immediate action is critical in case of exposure.

- Inhalation: Move the person to fresh air.[1][6] If breathing is difficult or has stopped, provide artificial respiration.[1][8] Seek immediate medical attention.[1][2][3][4][6]
- Skin Contact: Immediately remove all contaminated clothing.[1][3][6] Flush the affected skin with plenty of soap and water for at least 15 minutes.[1][5][6][8] Seek immediate medical attention.[1][2][3][6]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5][6][8] Remove contact lenses if present and easy to do so.[1][2][3] Seek immediate medical attention.[1][2][3][4][6]
- Ingestion: Do NOT induce vomiting.[1][2][3][6] Rinse the mouth with water.[1][6] Never give anything by mouth to an unconscious person.[1][6] Seek immediate medical attention.[1][2] [3][4][6]

Workflow for Handling and Disposal of 2-(Butylamino)ethanol





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